

Benurestat safety profile comparison with similar compounds

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Compound Focus: Benurestat

CAS No.: 38274-54-3

Cat. No.: S702978

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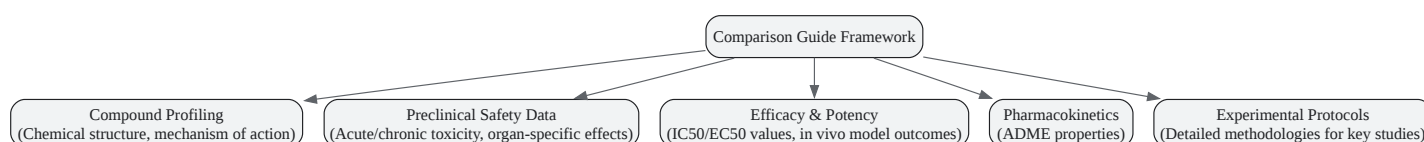
Available Data on Benurestat

The table below summarizes the key information available for **Benurestat** from a supplier's documentation:

| Property | Description for Benurestat |
|----------------------|--|
| Product Category | Bacterial (Urease Inhibitor) [1] |
| Biological Activity | Orally bioactive; reduces ammonia excretion in urine in rat models of <i>P. mirabilis</i> genitourinary tract infection. Shows synergistic effect with antibiotics in reducing viable bacteria in infected rat bladders [1]. |
| Intended Use | For research use only, not for human use [1]. |
| Chemical Data | Molecular Formula: C ₉ H ₉ CIN ₂ O ₃ ; Molecular Weight: 228.63; CAS Number: 38274-54-3 [1]. |
| Reported Safety Data | Not available in searched sources. |

How to Structure Your Comparison Guide

Since a direct comparison is not available, you can build a robust guide by systematically researching and comparing key aspects across multiple compounds. The framework below outlines the critical sections to include.



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Compound Profiling and Mechanism

- **Define the Compound Class:** Start by introducing the class of compounds (e.g., urease inhibitors) and their therapeutic or research significance.
- **List Comparable Compounds:** Identify 3-5 key compounds, including **Benurestat**. Other potential candidates for urease inhibition might include **Acetohydroxamic Acid (AHA)** and **Fluorofamide**.
- **Compare Mechanisms:** Create a table comparing:
 - **Chemical Structure** (SMILES notation or molecular formula)
 - **Primary Molecular Target** (e.g., Urease enzyme)
 - **Mechanism of Action** (e.g., Competitive inhibition, chelation of active site nickel ions)

Safety and Efficacy Data

- **Compile Preclinical Data:** The core of your safety profile will come from animal and *in vitro* studies. A comparative table is essential here.
- **Key Safety Metrics to Include:**
 - **Acute Toxicity:** LD₅₀ values in rodent models.
 - **Chronic Toxicity:** Findings from repeated-dose studies, identifying target organs for toxicity.
 - ***In vitro* Safety Pharmacology:** Data on hERG channel inhibition (potential cardiotoxicity), cytotoxicity in various cell lines.

- **Therapeutic Index** (if calculable from available data).

Experimental Protocol Reporting

For credibility, your guide should detail how key experiments are performed. Adhere to good reporting practices, which include describing key data elements to allow for reproducibility [2].

- **Detailed Methodology:** When citing a key study (like the rat infection model for **Benurestat** [1]), provide a detailed breakdown.
- **Essential Protocol Elements:**
 - **Animal Model:** Species, strain, sex, age, weight.
 - **Dosing Regimen:** Compound formulation, dosage levels, route of administration, dosing frequency, study duration.
 - **Control Groups:** Details of vehicle control and positive control groups.
 - **Endpoint Measurements:** How was efficacy measured (e.g., bacterial counts, ammonia levels)? How were toxicity assessments performed (e.g., clinical observations, body weight, clinical pathology, histopathology)?

A Path Forward for Your Research

To build the guide you need, I suggest the following steps:

- **Utilize Specialized Databases:** Search **PubMed**, **Google Scholar**, and **TOXNET** using specific queries like "**Benurestat** toxicity", "urease inhibitor comparative safety", and "Acetohydroxamic acid preclinical profile".
- **Investigate Regulatory Sources:** For approved drugs like AHA, check resources like the **FDA drug label** for detailed human safety information.
- **Prioritize Data Gaps:** Given that **Benurestat** is listed as "for research use only," its safety profile is likely less characterized than that of compounds that have undergone clinical development [1]. This is a critical point to highlight in your guide.

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References

1. | Bacterial | 38274-54-3 | Invivochem Benurestat [invivochem.com]

2. A guideline for reporting experimental in life sciences [PeerJ] protocols [peerj.com]

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